

Technical Guide: Properties of 4-(Fmoc-amino)piperidine Hydrochloride

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Compound of Interest

Compound Name: 4-(Fmoc-amino)piperidine
hydrochloride

Cat. No.: B1349868

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **4-(Fmoc-amino)piperidine hydrochloride**, a key reagent in synthetic and medicinal chemistry.

Core Chemical Properties

4-(Fmoc-amino)piperidine hydrochloride is a piperidine derivative containing a fluorenylmethyloxycarbonyl (Fmoc) protecting group. This structure makes it a valuable building block in peptide synthesis and the development of novel pharmaceuticals.^[1] The Fmoc group allows for selective deprotection, which is crucial for synthesizing complex peptides with high purity.^[1] Its hydrochloride form typically enhances solubility in various solvents.

Quantitative Data Summary

The fundamental physicochemical properties of **4-(Fmoc-amino)piperidine hydrochloride** are summarized below. These values are critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	References
Molecular Weight	358.87 g/mol	[1][2]
Molecular Formula	C ₂₀ H ₂₃ ClN ₂ O ₂	[2]
CAS Number	221352-86-9	[1][2]
Appearance	White solid	[1]
Purity	≥98% (HPLC)	[1]
Storage Conditions	0-8 °C	[1]

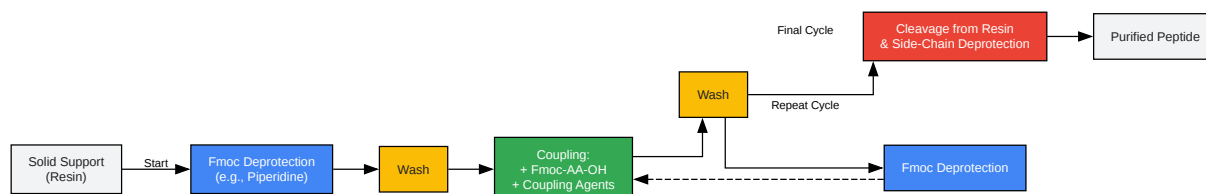
Applications and Experimental Context

While detailed experimental protocols are specific to individual research objectives, the primary applications of this compound provide a context for its use.

- **Solid-Phase Peptide Synthesis (SPPS):** The most common application is as a building block in SPPS. The Fmoc group protects the piperidine's amino group, allowing for the sequential addition of amino acids to a growing peptide chain. The workflow involves coupling the free carboxyl group of an amino acid to the deprotected amine of the previous residue, followed by deprotection of the newly added residue's N-terminus.
- **Drug Discovery:** It serves as a scaffold or intermediate in the synthesis of small molecules for drug development.[1] Its piperidine core is a common motif in many bioactive compounds, and the Fmoc-protected amine provides a handle for further chemical modification.[1]
- **Bioconjugation:** The compound can be used in bioconjugation, facilitating the linkage of molecules to develop systems like targeted drug delivery.[1]

Logical Workflow: Use in Peptide Synthesis

The following diagram illustrates the logical steps of incorporating an Fmoc-protected building block, such as 4-(Fmoc-amino)piperidine, into a solid-phase peptide synthesis workflow.



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Workflow for Solid-Phase Peptide Synthesis (SPPS).

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References

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